

# Recommended dosage and administration of BIO-8169 in mice.

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## Compound of Interest

Compound Name: BIO-8169

Cat. No.: B15609747

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## Application Notes and Protocols for BIO-8169

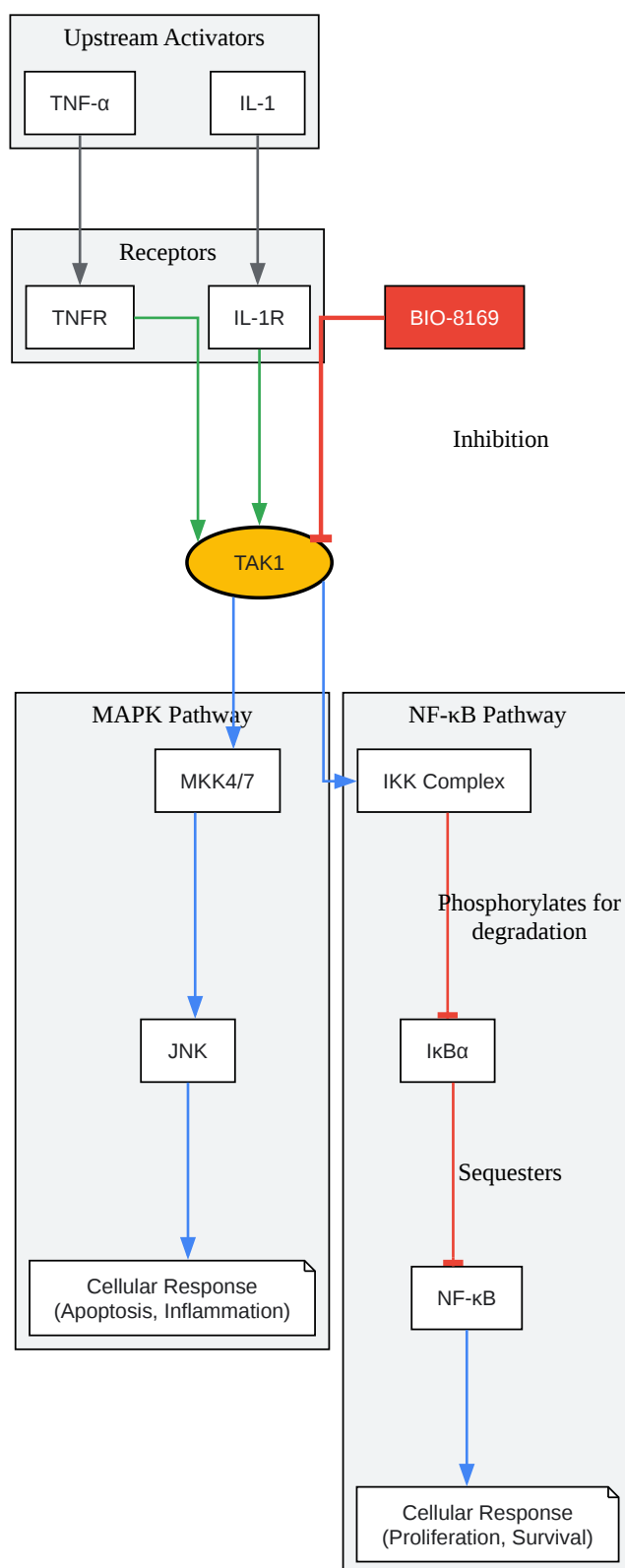
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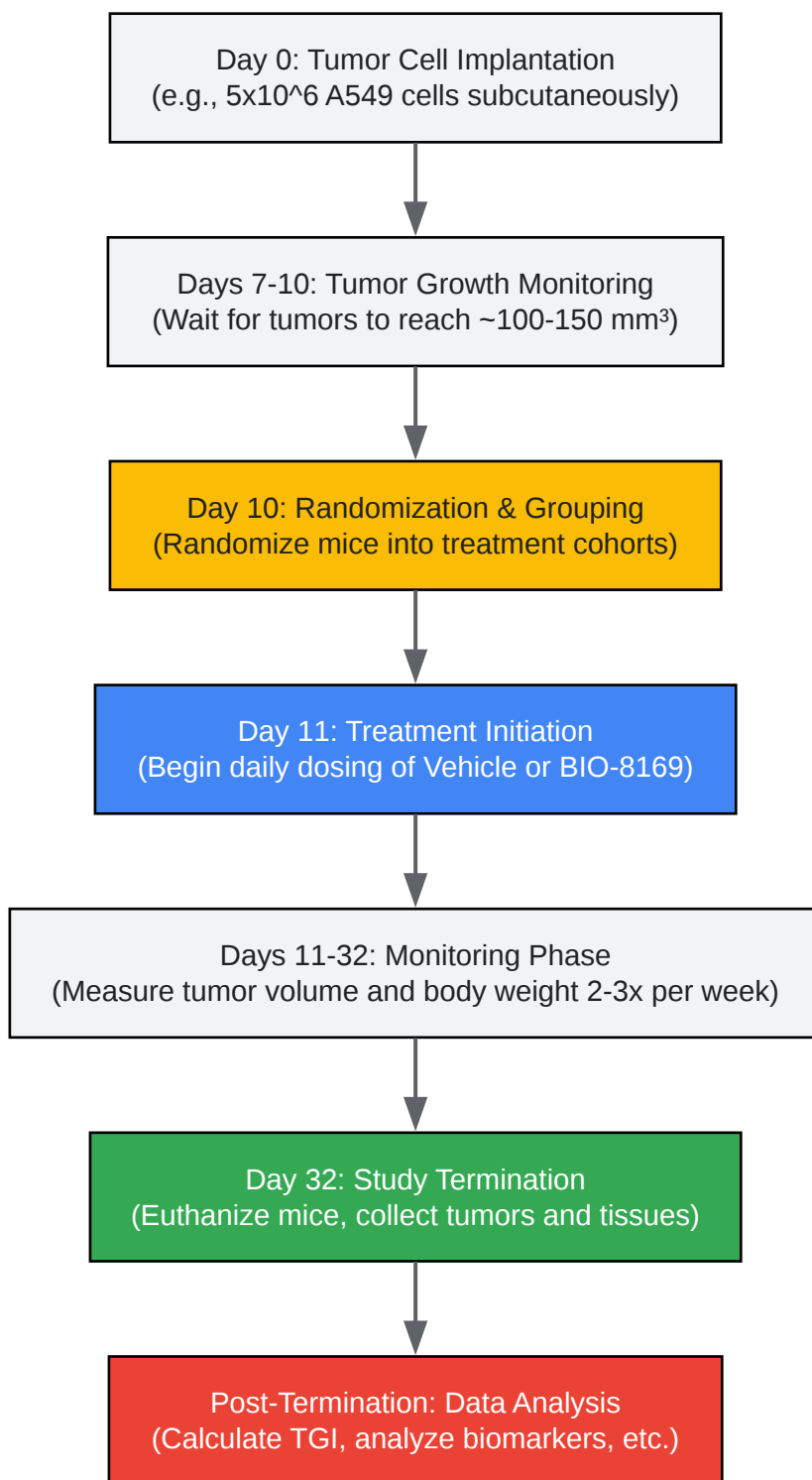
### Introduction

**BIO-8169** is a potent and selective small molecule inhibitor of the Mitogen-Activated Protein Kinase Kinase Kinase 7 (MAP3K7), more commonly known as TAK1. TAK1 is a critical upstream kinase in the NF- $\kappa$ B and MAPK signaling pathways, which are frequently dysregulated in various cancers and inflammatory diseases. By inhibiting TAK1, **BIO-8169** effectively blocks the phosphorylation of downstream targets, leading to the suppression of pro-inflammatory cytokines and induction of apoptosis in tumor cells. These application notes provide recommended protocols for the in vivo administration of **BIO-8169** in preclinical mouse models.

### Signaling Pathway

**BIO-8169** targets TAK1, a key node in cellular signaling. The diagram below illustrates the position of TAK1 in the NF- $\kappa$ B and MAPK signaling cascades and the inhibitory action of **BIO-8169**.





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